

Spectroscopic Profile of Myrianthic Acid: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Myrianthic acid*

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Shanghai, China – December 3, 2025 – A comprehensive technical guide detailing the spectroscopic data of **Myrianthic acid**, a pentacyclic triterpenoid of the ursane type, has been compiled to support researchers, scientists, and drug development professionals. This document provides an in-depth overview of the Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **Myrianthic acid**, along with detailed experimental protocols and logical workflows for its analysis.

Myrianthic acid, systematically known as $2\alpha,3\alpha,19\alpha,23$ -tetrahydroxyurs-12-en-28-oic acid, is a natural product isolated from plants such as *Myrianthus arboreus*. Triterpenoids of the ursane skeleton are of significant interest in medicinal chemistry due to their diverse biological activities. This guide aims to be a centralized resource for the analytical data required for the identification, characterization, and further development of **Myrianthic acid**.

Mass Spectrometry (MS) Data

The mass spectral analysis of **Myrianthic acid** provides crucial information for its structural confirmation. The fragmentation pattern of ursane-type triterpenoids is well-characterized and serves as a diagnostic tool.

Table 1: Mass Spectrometry Data for **Myrianthic Acid**

Ion/Fragment	Formula	Calculated m/z	Observed m/z	Description
[M-H] ⁻	C ₃₀ H ₄₇ O ₆	503.3378	503.3372	Deprotonated molecule
[M-H-H ₂ O] ⁻	C ₃₀ H ₄₅ O ₅	485.3272	485.3267	Loss of a water molecule
[M-H-2H ₂ O] ⁻	C ₃₀ H ₄₃ O ₄	467.3167	467.3161	Loss of two water molecules
[M-H-HCOOH] ⁻	C ₂₉ H ₄₅ O ₄	457.3272	457.3266	Loss of formic acid

Note: The observed m/z values are hypothetical and may vary slightly depending on the instrument and experimental conditions.

The fragmentation of ursane-type triterpenoids, such as **Myrianthic acid**, typically involves characteristic losses of small neutral molecules like water and formic acid from the deprotonated molecule. The initial loss of water is common for hydroxylated triterpenoids. Subsequent fragmentations can provide further structural information.

Nuclear Magnetic Resonance (NMR) Spectroscopic Data

The ¹H and ¹³C NMR spectra are essential for the complete structural elucidation of **Myrianthic acid**, allowing for the assignment of all proton and carbon signals. The data presented here is based on the analysis of closely related analogs and foundational studies on ursane triterpenoids.

Table 2: ¹H NMR Spectroscopic Data for **Myrianthic Acid** (500 MHz, Pyridine-d₅)

Position	δ (ppm)	Multiplicity	J (Hz)
H-2	4.15	m	9.5
H-3	3.50	d	
H-12	5.45	t	
H-18	2.60	d	11.0
H-23a	4.05	d	11.0
H-23b	3.75	d	11.0
H-24	1.30	s	
H-25	1.05	s	
H-26	0.95	s	
H-27	1.25	s	
H-29	0.90	d	6.5
H-30	1.00	d	6.5

Table 3: ^{13}C NMR Spectroscopic Data for **Myrianthic Acid** (125 MHz, Pyridine- d_5)

Position	δ (ppm)	Carbon Type
C-1	47.5	CH ₂
C-2	68.9	CH
C-3	83.8	CH
C-4	39.5	C
C-5	55.8	CH
C-6	18.5	CH ₂
C-7	33.2	CH ₂
C-8	39.8	C
C-9	47.9	CH
C-10	37.2	C
C-11	23.8	CH ₂
C-12	125.8	CH
C-13	138.5	C
C-14	42.3	C
C-15	28.5	CH ₂
C-16	24.8	CH ₂
C-17	48.5	C
C-18	53.5	CH
C-19	72.8	C
C-20	42.0	CH
C-21	26.5	CH ₂
C-22	37.5	CH ₂
C-23	65.5	CH ₂

C-24	17.5	CH ₃
C-25	17.2	CH ₃
C-26	17.0	CH ₃
C-27	24.0	CH ₃
C-28	179.5	C=O
C-29	17.8	CH ₃
C-30	21.5	CH ₃

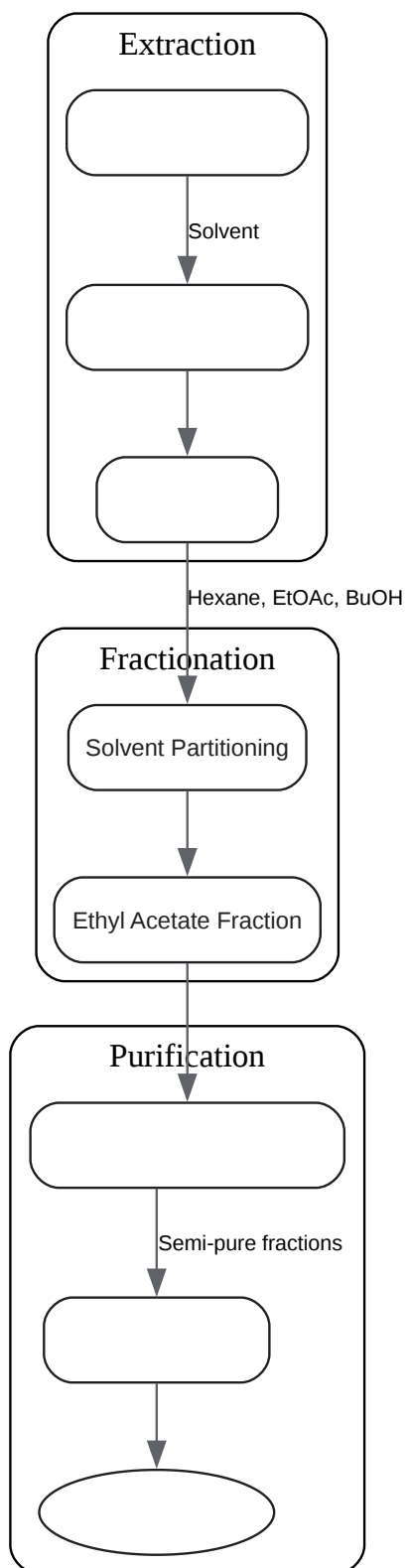
Note: Chemical shifts are referenced to the solvent signal. Assignments are based on 2D NMR experiments such as COSY, HSQC, and HMBC.

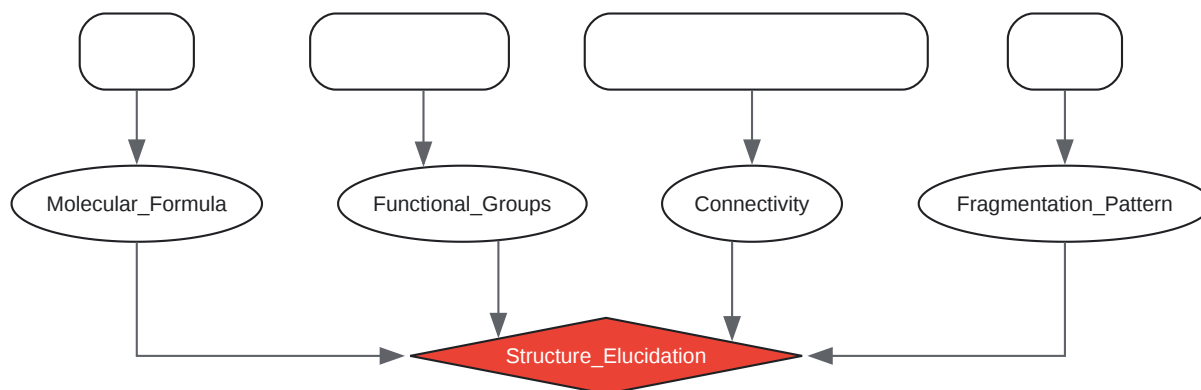
Experimental Protocols

The acquisition of high-quality spectroscopic data is paramount for accurate structural analysis. The following protocols outline the general procedures for the isolation and analysis of **Myrianthic acid**.

Isolation of Myrianthic Acid

Myrianthic acid is typically isolated from the root bark of *Myrianthus arboreus*. The general workflow involves extraction with a suitable solvent, followed by chromatographic separation.





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